

# 2-Methylpyrazine chemical properties and structure

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## Compound of Interest

Compound Name: 2-Methylpyrazine

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## 2-Methylpyrazine: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

### Abstract

**2-Methylpyrazine** (CAS No: 109-08-0) is a heterocyclic aromatic organic compound that plays a significant role as a versatile building block in the synthesis of various pharmaceuticals and agrochemicals.[1][2] It is also widely recognized as a key flavoring agent in the food and fragrance industries, imparting nutty, roasted, and cocoa-like aromas.[1][3][4] This technical guide provides an in-depth overview of the chemical properties, structure, synthesis, and spectroscopic data of **2-Methylpyrazine**, tailored for professionals in research and development.

### Chemical Properties and Structure

**2-Methylpyrazine**, also known by its IUPAC name **2-methylpyrazine**, is a colorless to pale yellow liquid at room temperature.[5][6][7] It is a member of the pyrazine class of compounds, which are six-membered aromatic rings containing two nitrogen atoms at positions 1 and 4.[8][9] The presence of a methyl group at the second position of the pyrazine ring is a defining feature of its structure.[6]

## Physicochemical Properties

A summary of the key physicochemical properties of **2-Methylpyrazine** is presented in the table below for easy reference and comparison.

Property	Value	References
Molecular Formula	C <sub>5</sub> H <sub>6</sub> N <sub>2</sub>	[1][10][11]
Molecular Weight	94.11 g/mol	[1][10][11]
CAS Number	109-08-0	[1][10][11]
IUPAC Name	2-methylpyrazine	[6]
Appearance	Colorless to pale yellow liquid	[1][5][6]
Boiling Point	135-137 °C at 761 mmHg	[1][6]
Melting Point	-29 °C	[4][6]
Density	1.03 g/mL at 25 °C	[4][12]
Solubility	Fully miscible with water; soluble in common organic solvents.	[4][5][13]
Refractive Index	n <sub>20/D</sub> 1.504	[11][14]
Flash Point	50 °C (122 °F) - closed cup	
pKa	1.45 at 27 °C	[13][15]

## Chemical Structure

The structure of **2-Methylpyrazine** consists of a pyrazine ring with a methyl group substituent.

Caption: Chemical structure of **2-Methylpyrazine**.

## Synthesis of 2-Methylpyrazine

The industrial synthesis of **2-Methylpyrazine** is primarily achieved through the vapor-phase catalytic cyclocondensation of ethylenediamine (ED) and propylene glycol (PG).[16][17] This

reaction is typically carried out at elevated temperatures over a solid catalyst.

## General Experimental Protocol

The following is a generalized experimental protocol based on common synthesis routes. Specific conditions may vary depending on the catalyst and equipment used.

Materials:

- Ethylenediamine (ED)
- Propylene glycol (PG)
- Deionized water
- Solid catalyst (e.g., nano-sized mixed metal oxide, Cr-promoted Cu-Zn/Al<sub>2</sub>O<sub>3</sub>)[5][17]
- Inert gas (e.g., Nitrogen)
- Hydrogen (for catalyst reduction)

Equipment:

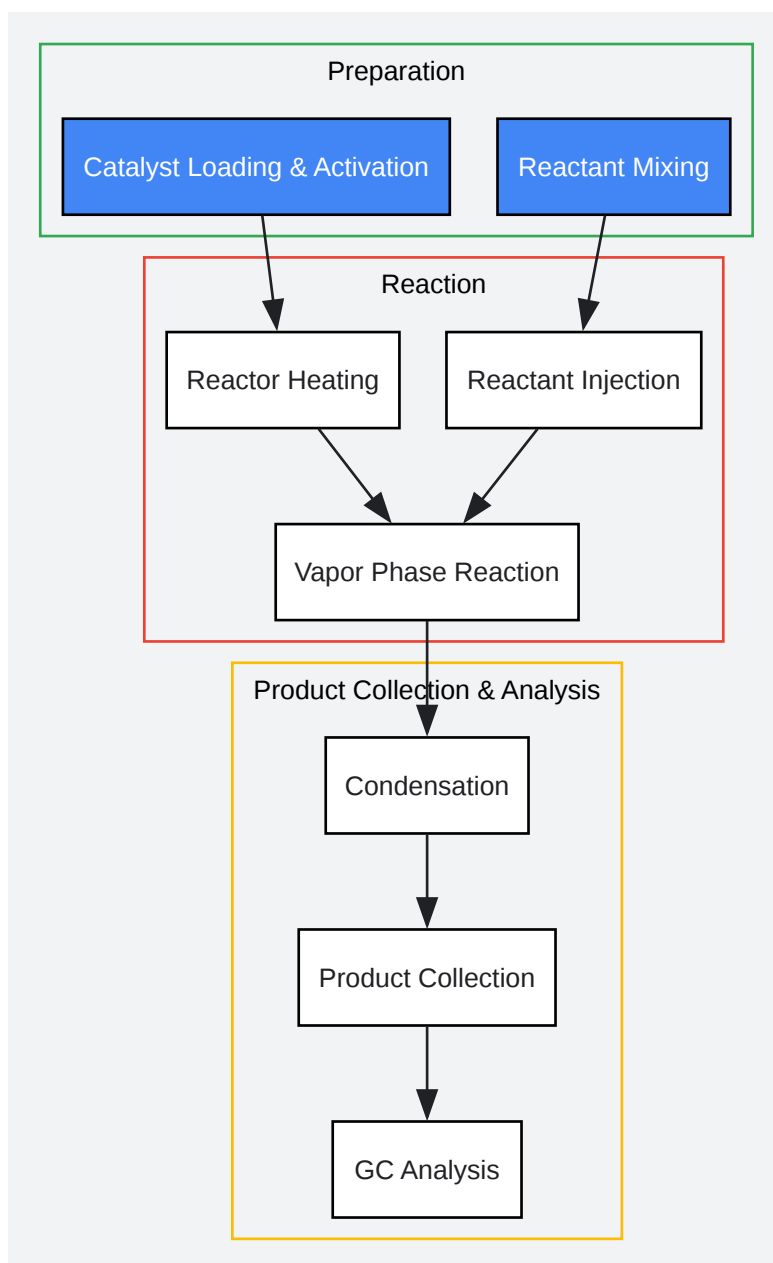
- Fixed-bed quartz tube microreactor
- Syringe pump
- Gas flow controllers
- Temperature controller and furnace
- Condenser and collection flask
- Gas chromatograph (GC) for analysis

Procedure:

- Catalyst Preparation and Activation: The solid catalyst is crushed and sieved to the desired particle size (e.g., 198-245  $\mu\text{m}$ ).[5] The catalyst is then packed into the fixed-bed reactor and

typically reduced in a stream of hydrogen at an elevated temperature (e.g., 400 °C) for a specified period (e.g., 2 hours).[5]

- **Reactant Feed Preparation:** An aqueous solution of ethylenediamine and propylene glycol is prepared, often in a 1:1 molar ratio, and may be diluted with deionized water.[5]
- **Reaction:** The reactor is heated to the desired reaction temperature (e.g., 380-723 K).[5][16] The liquid reactant mixture is then fed into the reactor at a controlled rate using a syringe pump.[5] An inert gas, such as nitrogen, is simultaneously introduced as a carrier or dilution gas.[5]
- **Product Collection and Analysis:** The reaction products exit the reactor in the gas phase and are passed through a condenser to liquefy the products, which are then collected. The composition of the product mixture is analyzed by gas chromatography (GC) to determine the conversion of reactants and the selectivity to **2-Methylpyrazine**. [18]



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Caption: General workflow for the synthesis of **2-Methylpyrazine**.

## Spectroscopic Data

The structural elucidation and purity assessment of **2-Methylpyrazine** are routinely performed using various spectroscopic techniques.

## Mass Spectrometry

The mass spectrum of **2-Methylpyrazine** typically shows a prominent molecular ion peak (M+) corresponding to its molecular weight.

- Electron Ionization (EI-MS): The mass spectrum obtained by EI-MS shows a base peak at m/z 94.0, corresponding to the molecular ion  $[C_5H_6N_2]^+$ . Other significant fragments are observed at m/z 67.0 and 40.0.[6]

## Infrared (IR) Spectroscopy

The IR spectrum of **2-Methylpyrazine** exhibits characteristic absorption bands corresponding to its functional groups and aromatic structure.

- Key IR Absorptions: The FTIR spectrum of **2-Methylpyrazine** would typically show C-H stretching vibrations of the aromatic ring and the methyl group, C=N and C=C stretching vibrations of the pyrazine ring, and various bending vibrations.[6]

## Nuclear Magnetic Resonance (NMR) Spectroscopy

$^1H$  NMR spectroscopy is a powerful tool for confirming the structure of **2-Methylpyrazine**.

- $^1H$  NMR ( $CDCl_3$ , 300 MHz): The proton NMR spectrum of **2-Methylpyrazine** in deuterated chloroform typically shows three signals: a singlet for the methyl protons and three signals in the aromatic region for the three protons on the pyrazine ring.[19]
  - $\delta$  (ppm): ~2.57 (s, 3H,  $-CH_3$ ), ~8.3-8.5 (m, 3H, aromatic protons).[18][19]

## Applications

**2-Methylpyrazine** is a valuable compound with a broad range of applications across several industries.

- Flavor and Fragrance: It is a widely used flavoring agent in food products, imparting nutty, roasted, cocoa, and meaty flavors.[1][4][20] It is found in products such as coffee, peanuts, and red peppers.[4][6]
- Pharmaceuticals: It serves as a key intermediate in the synthesis of various active pharmaceutical ingredients (APIs).[1][2][5] Notably, it is a precursor for the production of pyrazinamide, a first-line medication for the treatment of tuberculosis.[5][16]

- Agrochemicals: **2-Methylpyrazine** is utilized in the formulation of pesticides and herbicides. [\[1\]](#)[\[2\]](#)
- Research: In laboratory settings, it is used in studies related to neurobiology and sensory perception.[\[1\]](#) It is also employed as a ligand in the synthesis of coordination polymers and fluorescent complexes.

## Safety and Handling

**2-Methylpyrazine** is classified as a flammable liquid and is harmful if swallowed.[\[12\]](#)[\[21\]](#)

- Precautions: When handling **2-Methylpyrazine**, it is essential to work in a well-ventilated area and use appropriate personal protective equipment (PPE), including gloves, eye protection, and protective clothing.[\[21\]](#)[\[22\]](#) Keep away from heat, sparks, open flames, and other ignition sources.[\[21\]](#)[\[23\]](#)
- Storage: Store in a cool, dry, well-ventilated area in a tightly closed container.[\[1\]](#)[\[21\]](#)

This technical guide provides a comprehensive overview of the chemical properties and structure of **2-Methylpyrazine**. For more detailed information on specific applications or analytical procedures, consulting the cited literature is recommended.

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